

# Thermochemical properties of Allyl cinnamate

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## Compound of Interest

Compound Name: *Allyl cinnamate*

Cat. No.: *B045370*

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An In-Depth Technical Guide to the Thermochemical Properties of **Allyl Cinnamate**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Allyl cinnamate**, a fragrance and flavoring agent, possesses thermochemical properties crucial for its application and stability assessment. This guide provides a comprehensive overview of the key thermochemical parameters of **allyl cinnamate**, including its enthalpy of formation, enthalpy of vaporization, heat capacity, and thermal decomposition profile. While experimental data for certain properties are limited, this document compiles available information and outlines the standard experimental protocols for their determination. This guide is intended to be a valuable resource for researchers, scientists, and professionals in drug development who may encounter this compound in their work.

## Introduction

**Allyl cinnamate** ( $C_{12}H_{12}O_2$ ) is an organic ester known for its characteristic fruity and balsamic aroma. It is utilized in the fragrance, flavor, and cosmetic industries. A thorough understanding of its thermochemical properties is essential for ensuring its safe handling, storage, and application, particularly in processes involving elevated temperatures. These properties also provide fundamental data for computational modeling and process simulation in various industrial and research settings.

## Quantitative Thermochemical Data

The following tables summarize the available quantitative thermochemical data for **allyl cinnamate**. It is important to note that much of the available data is estimated, and experimental verification is recommended for critical applications.

Table 1: General and Physical Properties of **Allyl Cinnamate**

| Property          | Value  | Source           |
|-------------------|--|------------------|
| Molecular Formula | C <sub>12</sub> H <sub>12</sub> O <sub>2</sub> | --INVALID-LINK-- |
| Molecular Weight  | 188.22 g/mol                                   | --INVALID-LINK-- |
| Appearance        | Colorless to pale yellow liquid                | --INVALID-LINK-- |
| Boiling Point     | 113 °C @ 0.5 mmHg150-152 °C @ 15 mmHg          | --INVALID-LINK-- |
| Density           | 1.050-1.056 g/cm <sup>3</sup> @ 25 °C          | --INVALID-LINK-- |
| Vapor Pressure    | 0.003 mmHg @ 20 °C                             | --INVALID-LINK-- |

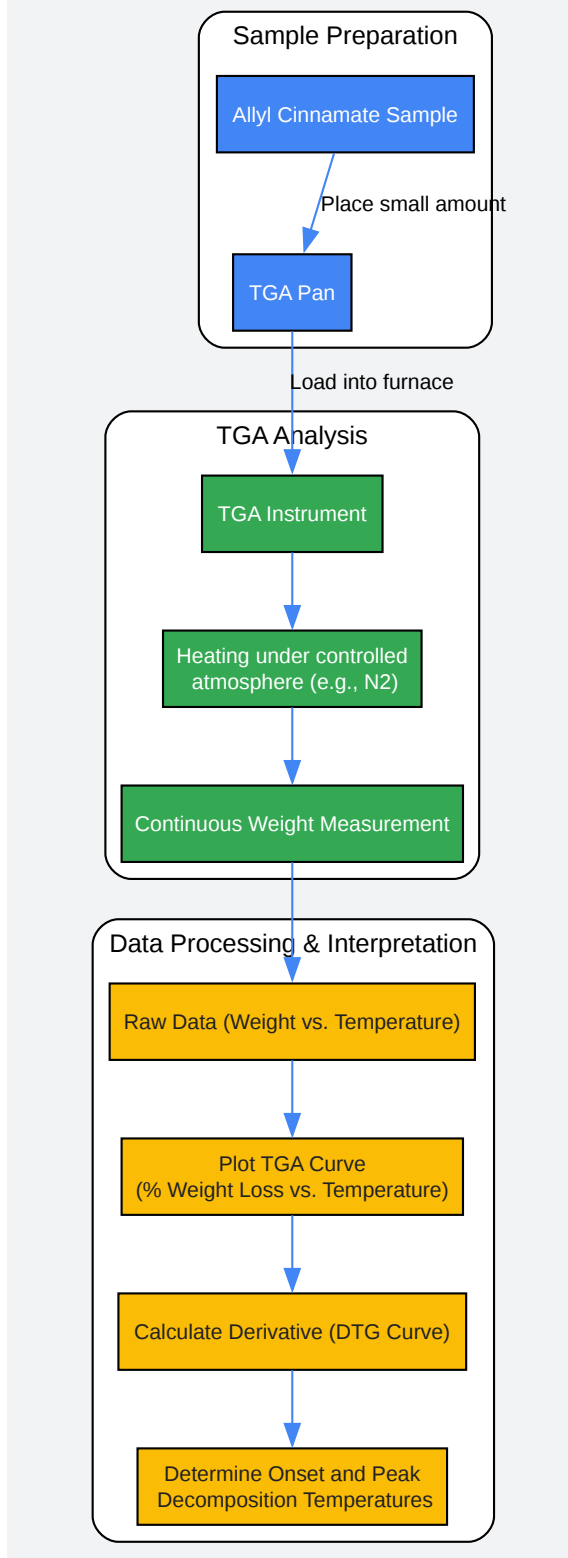
Table 2: Thermodynamic Properties of **Allyl Cinnamate**

| Property  | Value                | Method                     | Source           |
|---|----------------------|----------------------------|------------------|
| Standard Enthalpy of Formation (gas, 298.15 K)          | -134.88 ± 4.5 kJ/mol | Joback Method (Estimation) | --INVALID-LINK-- |
| Standard Enthalpy of Vaporization (at boiling point)    | 53.2 ± 2.0 kJ/mol    | Joback Method (Estimation) | --INVALID-LINK-- |
| Ideal Gas Heat Capacity (C <sub>p,gas</sub> @ 298.15 K) | 244.13 J/mol·K       | Joback Method (Estimation) | --INVALID-LINK-- |
| Enthalpy of Combustion                                  | Data not available   | -                          | -                |

## Thermal Decomposition

Thermogravimetric analysis (TGA) provides insight into the thermal stability and decomposition profile of a substance. A TGA graph for **allyl cinnamate** indicates that its decomposition occurs within a specific temperature range.

## Conceptual TGA Workflow for Allyl Cinnamate



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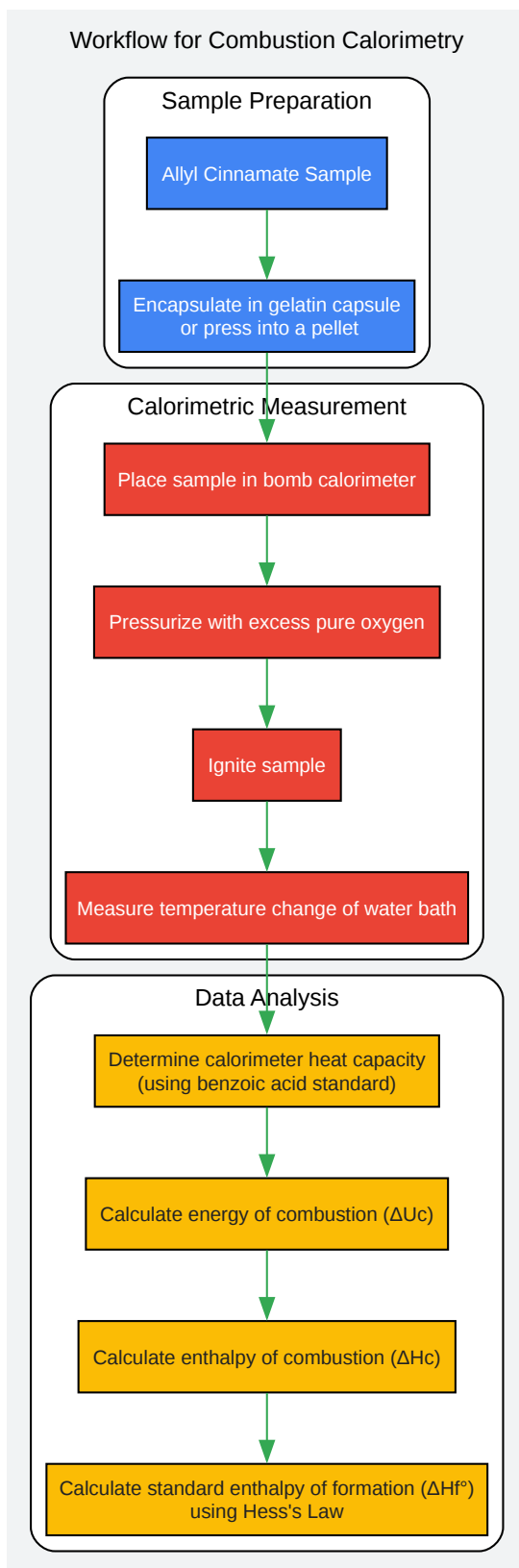
Caption: Workflow for Thermogravimetric Analysis (TGA) of **Allyl Cinnamate**.

## Experimental Protocols

Detailed experimental protocols are essential for the accurate determination of thermochemical properties. The following sections describe the standard methodologies for key experiments.

### Combustion Calorimetry for Enthalpy of Formation

The standard enthalpy of formation is a fundamental thermodynamic property. For organic compounds like **allyl cinnamate**, it is typically determined indirectly from the experimentally measured enthalpy of combustion using a bomb calorimeter.



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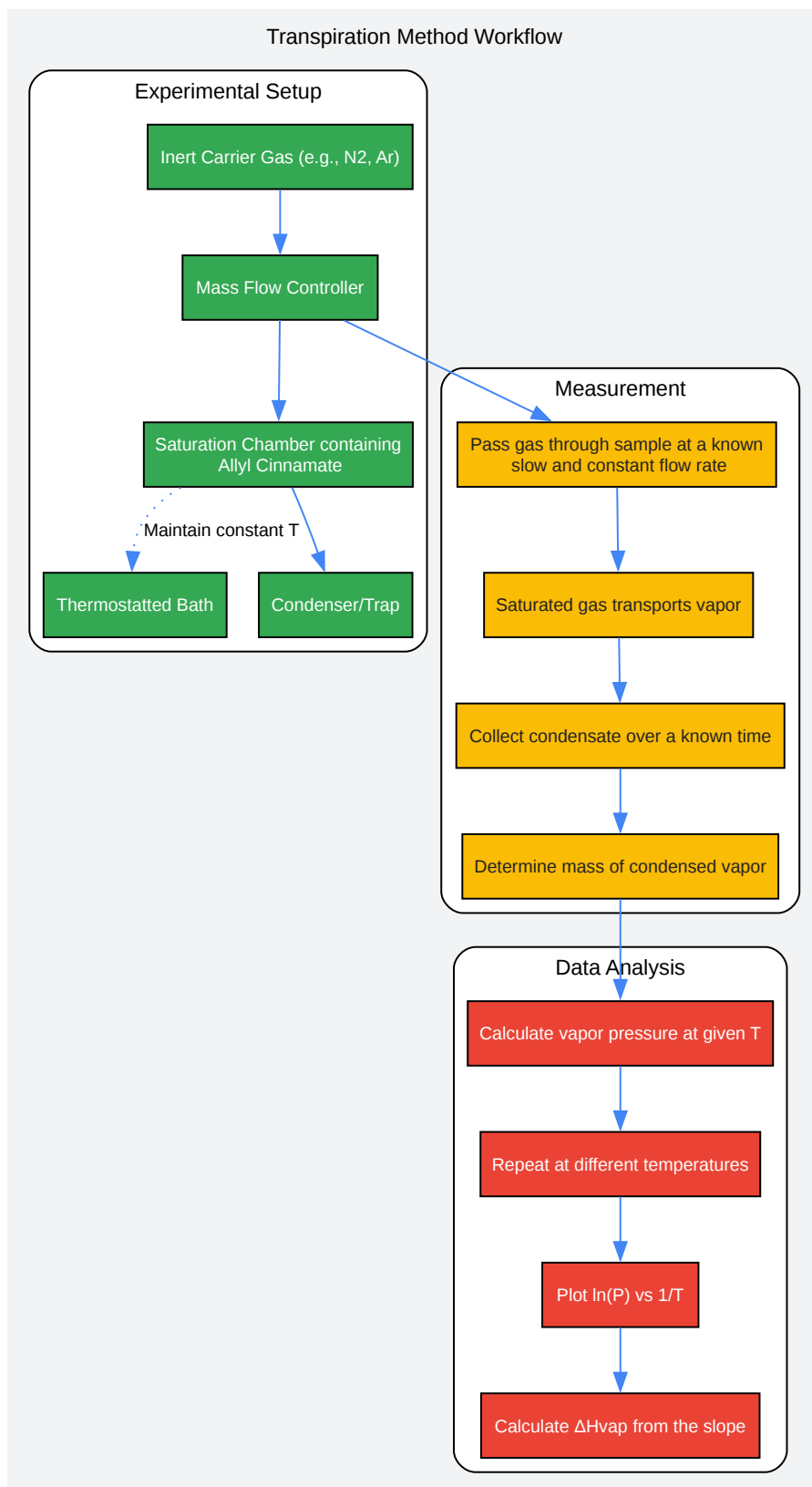
Caption: Experimental workflow for determining the enthalpy of formation via combustion calorimetry.

Methodology:

- A precisely weighed sample of **allyl cinnamate** (typically encapsulated in a gelatin capsule to prevent evaporation) is placed in the crucible of a bomb calorimeter.
- The bomb is sealed and pressurized with a high-purity oxygen atmosphere (typically around 30 atm).
- The bomb is submerged in a known quantity of water in the calorimeter's insulated container.
- The sample is ignited, and the temperature change of the water is meticulously recorded.
- The heat capacity of the calorimeter is determined by combusting a standard substance with a known heat of combustion, such as benzoic acid.
- The energy of combustion of **allyl cinnamate** is calculated from the observed temperature rise and the heat capacity of the calorimeter.
- Corrections are applied for the heat of formation of nitric acid (from residual nitrogen in the bomb) and the heat of combustion of the fuse wire.
- The standard enthalpy of formation is then calculated using Hess's law, from the standard enthalpies of formation of the combustion products ( $\text{CO}_2$  and  $\text{H}_2\text{O}$ ).

## Transpiration Method for Vapor Pressure and Enthalpy of Vaporization

The transpiration method is a reliable technique for determining the vapor pressure of low-volatility substances like **allyl cinnamate**. The enthalpy of vaporization can then be derived from the temperature dependence of the vapor pressure using the Clausius-Clapeyron equation.



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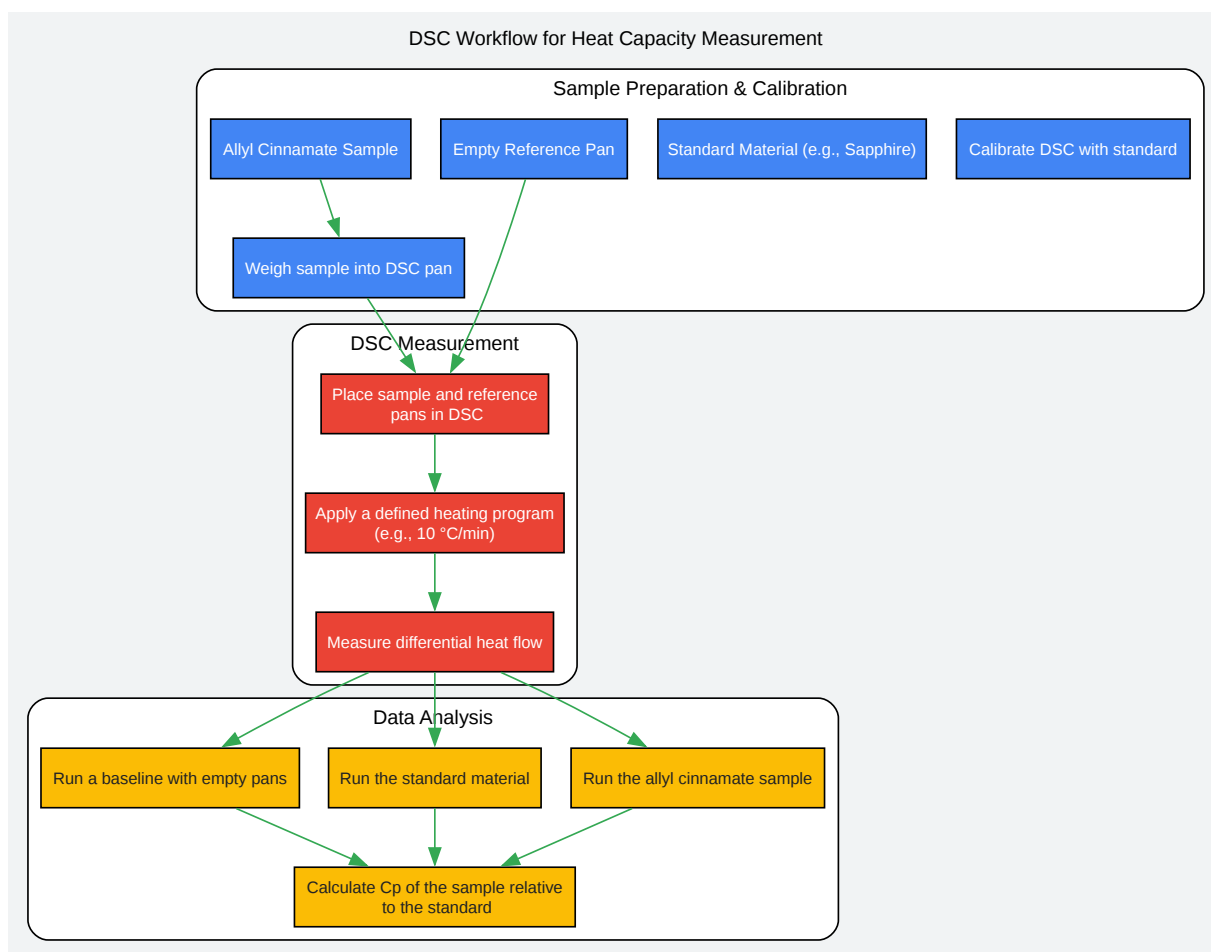
Caption: Workflow for determining vapor pressure and enthalpy of vaporization using the transpiration method.

Methodology:

- A sample of **allyl cinnamate** is placed in a saturation chamber maintained at a constant temperature.
- A stream of an inert carrier gas (e.g., nitrogen or argon) is passed through the sample at a slow, precisely controlled flow rate.
- The gas becomes saturated with the vapor of **allyl cinnamate**.
- The vapor is then transported to a condenser where it is trapped and its mass is determined.
- The vapor pressure is calculated from the mass of the condensed vapor, the volume of the carrier gas, and the temperature.
- The experiment is repeated at several different temperatures to obtain a vapor pressure curve.
- The enthalpy of vaporization is determined from the slope of a plot of the natural logarithm of the vapor pressure versus the inverse of the absolute temperature (Clausius-Clapeyron plot).

## Differential Scanning Calorimetry (DSC) for Heat Capacity

Differential scanning calorimetry is a widely used technique to measure the heat capacity of a substance as a function of temperature.



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Caption: Workflow for determining heat capacity using Differential Scanning Calorimetry (DSC).

Methodology:

- A small, accurately weighed sample of **allyl cinnamate** is hermetically sealed in an aluminum DSC pan.
- An empty sealed pan is used as a reference.
- The DSC instrument is calibrated for temperature and heat flow using a standard material with a well-known heat capacity, such as sapphire.
- Three DSC runs are performed under the same conditions (temperature program, purge gas): a baseline run with two empty pans, a run with the sapphire standard, and a run with the **allyl cinnamate** sample.
- The heat capacity of **allyl cinnamate** at a given temperature is calculated by comparing the heat flow to the sample with the heat flow to the sapphire standard, after subtracting the baseline.

## Conclusion

The thermochemical properties of **allyl cinnamate** are critical for its industrial application and for scientific research. This guide has summarized the available data and detailed the standard experimental protocols for their determination. While some experimental values are not readily available in the literature, the methodologies described provide a clear path for their measurement. For professionals in drug development, this information is valuable for assessing the stability of **allyl cinnamate** if used as an excipient and for understanding its behavior in various formulations and manufacturing processes. Further experimental investigation is encouraged to fill the existing data gaps and to provide a more complete thermochemical profile of this important compound.

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